Spectroscopic Data of N-(4-bromophenyl)-2-nitrobenzamide: A Technical Guide

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Compound of Interest

Compound Name:	*N-(4-bromophenyl)-2-nitrobenzamide*
CAS No.:	*2385-26-4*
Cat. No.:	*B5595864*

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **N-(4-bromophenyl)-2-nitrobenzamide**, a compound of interest in synthetic and medicinal chemistry. This document is intended for researchers, scientists, and professionals in drug development, offering a detailed examination of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data. The interpretation of this data is crucial for the structural elucidation and purity assessment of this molecule.

Introduction: The Structural Significance of N-(4-bromophenyl)-2-nitrobenzamide

N-(4-bromophenyl)-2-nitrobenzamide belongs to the benzanilide class of compounds, which are recognized for their diverse biological activities and applications as intermediates in organic synthesis.[1] The accurate characterization of this specific derivative is fundamental for its potential applications. Spectroscopic techniques provide a powerful and non-destructive means to confirm the molecular structure and electronic environment of the compound. This guide will delve into the expected spectroscopic signatures based on the known effects of its constituent functional groups: a 4-bromophenyl ring, a 2-nitrophenyl ring, and an amide linkage.

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Molecular Structure and Key Features

A clear understanding of the molecular structure is paramount for interpreting its spectroscopic data. The molecule consists of a benzoyl group substituted with a nitro group at the ortho position, which is connected via an amide linkage to a p-brominated aniline ring.

Caption: Molecular structure of **N-(4-bromophenyl)-2-nitrobenzamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **N-(4-bromophenyl)-2-nitrobenzamide** is expected to exhibit distinct signals for the aromatic protons and the amide proton. The electron-withdrawing nature of the bromo and nitro groups, along with the amide linkage, will influence the chemical shifts of the aromatic protons.

Experimental Protocol: A typical protocol for acquiring a ^{1}H NMR spectrum would involve dissolving approximately 5-10 mg of the sample in 0.5-0.7 mL of a deuterated solvent, such as deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6), in a 5 mm NMR tube. The spectrum would be recorded on a 300, 400, or 500 MHz spectrometer.

Predicted ^{1}H NMR Data (in DMSO-d_6):

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~10.5	Singlet	1H	N-H (Amide)
~8.2	Doublet	1H	Ar-H (ortho to NO_2)
~7.8	Triplet	1H	Ar-H (para to NO_2)
~7.7	Triplet	1H	Ar-H (ortho to NO_2)
~7.6	Doublet	2H	Ar-H (ortho to NH)
~7.5	Doublet	1H	Ar-H (meta to NO_2)
~7.4	Doublet	2H	Ar-H (ortho to Br)

Causality Behind Assignments:

- The amide proton (N-H) is expected to appear as a broad singlet at a downfield chemical shift due to its acidic nature and potential for hydrogen bonding.
- The protons on the 2-nitrophenyl ring are deshielded by the strongly electron-withdrawing nitro group, causing them to resonate at lower field.
- The protons on the 4-bromophenyl ring will appear as two distinct doublets, characteristic of a para-substituted benzene ring.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The chemical shifts are influenced by the hybridization and the electronic environment of each carbon atom.

Experimental Protocol: The ^{13}C NMR spectrum is typically acquired on the same instrument as the ^{1}H NMR, using the same sample solution. A proton-decoupled sequence is commonly used to simplify the spectrum, resulting in a single peak for each unique carbon atom.

Predicted ^{13}C NMR Data (in DMSO-d_6):

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Chemical Shift (δ, ppm)	Assignment
~165	C=O (Amide)
~148	Ar-C (C-NO_2)
~138	Ar-C (C-NH)
~133	Ar-C
~132	Ar-CH
~131	Ar-CH
~129	Ar-CH
~125	Ar-CH
~122	Ar-CH
~118	Ar-C (C-Br)

Causality Behind Assignments:

- The carbonyl carbon of the amide group is expected to be the most downfield signal due to the strong deshielding effect of the oxygen atom.
- The aromatic carbon attached to the nitro group will also be significantly downfield.
- The carbon atom bonded to the bromine atom is expected to be shielded due to the 'heavy atom effect'[2], resulting in a more upfield chemical shift than might be predicted based on electronegativity alone.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule. The absorption of infrared radiation corresponds to the vibrational transitions within the molecule.

Experimental Protocol: An IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet, a Nujol mull, or analyzed

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directly as a solid using an Attenuated Total Reflectance (ATR) accessory.

Predicted IR Data:

Wavenumber (cm^{-1})	Intensity	Assignment
~3300	Medium	N-H stretch (Amide)
~3100-3000	Medium-Weak	Aromatic C-H stretch
~1670	Strong	C=O stretch (Amide I)[3][4]
~1530	Strong	N-O asymmetric stretch (Nitro)
~1520	Strong	N-H bend (Amide II)[4]
~1350	Strong	N-O symmetric stretch (Nitro)
~1260	Medium	C-N stretch (Amide III)[3]
~830	Strong	C-H out-of-plane bend (para-disubstituted)
~750	Strong	C-H out-of-plane bend (ortho-disubstituted)
~550	Medium-Weak	C-Br stretch

Causality Behind Assignments:

- The presence of a sharp, strong absorption around 1670 cm^{-1} is a clear indicator of the amide carbonyl group (Amide I band).[3][4]
- The N-H stretching vibration of the secondary amide is expected around 3300 cm^{-1}.[3]
- The characteristic strong absorptions for the nitro group (asymmetric and symmetric stretches) are anticipated around 1530 cm^{-1} and 1350 cm^{-1}.
- The out-of-plane C-H bending vibrations can provide information about the substitution pattern of the aromatic rings.

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

Experimental Protocol: A mass spectrum can be obtained using various ionization techniques, such as Electron Ionization (EI) or Electrospray Ionization (ESI). For EI, the sample is introduced into the mass spectrometer, where it is bombarded with high-energy electrons, causing ionization and fragmentation.

Predicted Mass Spectrometry Data (EI):

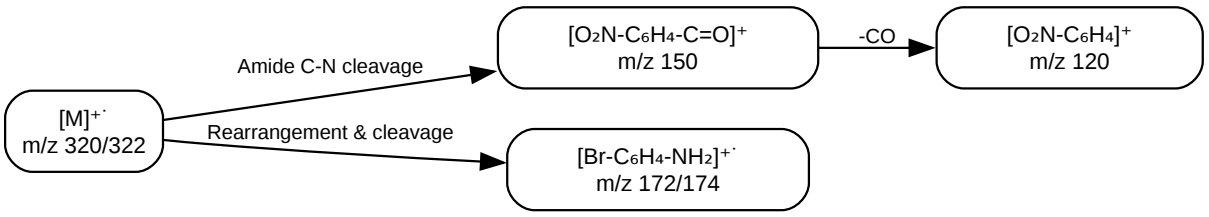
m/z	Relative Intensity	Assignment
320/322	High	$[M]^+$ (Molecular ion peak, isotopic pattern for Br)
184/186	Moderate	$[Br\text{-}C_6H_4\text{-}NH\text{-}C{=}O]^+$
172/174	Moderate	$[Br\text{-}C_6H_4\text{-}NH_2]^+$
150	High	$[O_2N\text{-}C_6H_4\text{-}C{=}O]^+$
120	Moderate	$[O_2N\text{-}C_6H_4]^+$
92	Moderate	$[C_6H_4\text{-}NH]^+$
76	Moderate	$[C_6H_4]^+$

Causality Behind Fragmentation: The fragmentation of benzanilides in EI-MS is well-documented.[1] Key fragmentation pathways for **N-(4-bromophenyl)-2-nitrobenzamide** are expected to involve:

- Alpha-cleavage: Cleavage of the C-C bond adjacent to the carbonyl group, leading to the formation of the 2-nitrobenzoyl cation (m/z 150).
- Amide bond cleavage: Cleavage of the amide C-N bond can lead to the formation of the 4-bromophenylaminyl radical cation and the 2-nitrobenzoyl cation.

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- Loss of substituents: Fragmentation can also occur through the loss of the nitro group or the bromine atom from the molecular ion or subsequent fragment ions.



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Caption: Proposed key fragmentation pathways for **N-(4-bromophenyl)-2-nitrobenzamide** in EI-MS.

Conclusion

The spectroscopic data presented in this guide, based on established principles and analysis of related compounds, provides a robust framework for the characterization of **N-(4-bromophenyl)-2-nitrobenzamide**. The predicted ^{1}H NMR, ^{13}C NMR, IR, and MS data are consistent with the proposed structure and offer a detailed electronic and structural profile of the molecule. This information is critical for any researcher working with this compound, ensuring its identity and purity in synthetic and medicinal chemistry applications.

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